

An In-depth Technical Guide on Bis(2-chlorophenyl)-bromomethane

Author: BenchChem Technical Support Team. Date: December 2025



CAS Number: 200868-49-1

Molecular Formula: C13H9BrCl2

This technical guide addresses the available information on **Bis(2-chlorophenyl)-bromomethane**, a halogenated derivative of diphenylmethane. Due to the limited availability of specific experimental data for this compound in publicly accessible scientific literature, this document also provides a broader context based on related chemical structures and general synthetic methodologies.

Identifiers and Chemical Properties

A critical first step in the study of any chemical compound is the accurate identification and characterization of its fundamental properties.

Table 1: Identifiers for **Bis(2-chlorophenyl)-bromomethane**



Identifier	Value
CAS Number	200868-49-1
Molecular Formula	C13H9BrCl2
IUPAC Name	1-(bromomethyl)-2-chloro-benzene; 1-chloro-2- (chloromethyl)benzene; 2-chlorobenzyl chloride

Note: Detailed experimental data on the physical and chemical properties such as melting point, boiling point, and solubility for **Bis(2-chlorophenyl)-bromomethane** are not readily available in the cited literature. Researchers would need to perform experimental determination for these values.

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Bis(2-chlorophenyl)-bromomethane** is not available in the searched literature, general methods for the synthesis of diarylmethanes can provide a foundational approach. The synthesis of structurally similar compounds often involves Friedel-Crafts reactions or palladium-catalyzed cross-coupling reactions.

A potential synthetic pathway could involve the reaction of 2-chlorobenzyl bromide with 2-chlorotoluene in the presence of a Lewis acid catalyst. Alternatively, a Grignard reagent derived from 2-chlorobenzyl chloride could be reacted with another molecule of 2-chlorobenzyl chloride in the presence of a suitable catalyst.

Logical Workflow for a Potential Synthesis:



Starting Materials 2-chlorotoluene Lewis Acid Catalyst (e.g., AICI3) Brominating Agent (e.g., NBS) Step 1: Bromination Reaction Vessel Radical Substitution Intermediate 2-chlorobenzyl bromide Step 2 Friedel-Crafts Alkylation Reaction Vessel Alkylation Final Product Bis(2-chlorophenyl)methane Step 3: Bromination Reaction Vessel Radical Substitution Target Compound Bis(2-chlorophenyl)-bromomethane

Potential Synthetic Workflow for Bis(2-chlorophenyl)-bromomethane

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Caption: A potential multi-step synthesis of Bis(2-chlorophenyl)-bromomethane.



Applications in Research and Drug Development

The utility of **Bis(2-chlorophenyl)-bromomethane** in drug development and scientific research is not well-documented. However, the diphenylmethane scaffold is a common structural motif in medicinal chemistry. Compounds containing this core structure have been investigated for a variety of therapeutic applications, including as antagonists for various receptors and as enzyme inhibitors. The presence of halogen atoms can significantly influence the pharmacokinetic and pharmacodynamic properties of a molecule, potentially enhancing its metabolic stability, lipophilicity, and binding affinity.

Safety and Handling

Specific toxicology and safety data for **Bis(2-chlorophenyl)-bromomethane** are not available. However, based on the general reactivity of benzylic bromides and chlorinated aromatic compounds, it should be handled with caution. It is likely to be an irritant to the skin, eyes, and respiratory tract. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion

Bis(2-chlorophenyl)-bromomethane, identified by CAS number 200868-49-1, is a compound for which detailed technical information is scarce in the public domain. While its basic identifiers are known, a comprehensive understanding of its chemical and physical properties, a validated synthesis protocol, and its potential applications require further experimental investigation. Researchers and drug development professionals interested in this compound will need to rely on general principles of organic chemistry and medicinal chemistry to guide their work. The information provided in this guide serves as a starting point for such endeavors, highlighting the current knowledge gaps and suggesting potential avenues for exploration.

To cite this document: BenchChem. [An In-depth Technical Guide on Bis(2-chlorophenyl)-bromomethane]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b188799#bis-2-chlorophenyl-bromomethane-cas-number-and-identifiers]

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